

An In-Depth Technical Guide to 2-Methylpentane: Nomenclature, Properties, and Applications

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Compound of Interest

Compound Name: 2-Methylpentane

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2-methylpentane**, a branched-chain alkane of significant interest in various scientific and industrial fields. From its fundamental nomenclature to its detailed physicochemical properties and diverse applications, this document serves as a technical resource for professionals requiring in-depth knowledge of this compound.

Chemical Identity: IUPAC Nomenclature and Synonyms

The systematic naming of organic compounds is governed by the International Union of Pure and Applied Chemistry (IUPAC), ensuring unambiguous communication of chemical structures. For the compound with the molecular formula C_6H_{14} , featuring a five-carbon chain with a methyl group on the second carbon, the preferred IUPAC name is **2-methylpentane**.^{[1][2]}

This name is derived following a logical set of rules designed to describe the molecule's structure. The process for naming this alkane is illustrated in the workflow below.

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Caption: IUPAC Naming Workflow for **2-Methylpentane**.

Beyond its systematic name, **2-methylpentane** is also known by several synonyms. The most common trivial name is isohexane.^{[1][3][4]} This name is often used in industrial contexts. Other synonyms include:

- 1,1-Dimethylbutane^{[2][5]}
- Dimethylpropylmethane^{[2][3]}
- Pentane, 2-methyl-^{[2][5]}

A comprehensive list of identifiers is provided in the table below for reference.

Identifier Type	Value
CAS Number	107-83-5 ^[1]
PubChem CID	7892 ^{[1][3]}
EC Number	203-523-4 ^[1]
UN Number	1208 ^{[1][2]}
InChI Key	AFABGHUZZDYHJO-UHFFFAOYSA-N ^[3]
SMILES	CCCC(C)C ^{[1][3]}

Physicochemical Properties

2-Methylpentane is a colorless and highly flammable liquid with a characteristic gasoline-like odor.^{[2][4][5]} Its branched structure significantly influences its physical properties when compared to its straight-chain isomer, n-hexane.

Structural Isomerism and its Impact on Physical Properties

2-Methylpentane is a structural isomer of hexane, meaning it shares the same molecular formula (C₆H₁₄) but has a different arrangement of atoms.^[1] This difference in structure leads to variations in physical properties such as boiling point and melting point. The branching in **2-methylpentane** results in a more compact molecule, leading to weaker van der Waals forces between molecules compared to the linear n-hexane. This generally results in a lower boiling point.

Property	2-Methylpentane	n-Hexane
Boiling Point	60-62 °C ^[1]	69 °C
Melting Point	-154 °C ^{[5][6]}	-95 °C
Density	0.653 g/mL at 25 °C ^{[5][6]}	0.659 g/mL at 25 °C

The lower melting point of **2-methylpentane** is a consequence of its irregular shape, which hinders efficient packing in the solid crystal lattice.^[7]

Key Physicochemical Data

A summary of the key physicochemical properties of **2-methylpentane** is presented in the table below.

Property	Value
Molecular Formula	C6H14[1][5]
Molar Mass	86.18 g/mol [1][2]
Appearance	Colorless liquid[1][2]
Odor	Gasoline-like[2][4]
Boiling Point	60 to 62 °C[1]
Melting Point	-154 °C[5][6]
Density	0.653 g/mL at 25 °C[5][6]
Vapor Pressure	46.7 kPa (at 37.7 °C)[1]
Flash Point	-7 °C (19 °F)[1]
Autoignition Temperature	306 °C (583 °F)[1]
Solubility in Water	Immiscible[3][5]
Solubility in Organic Solvents	Miscible with alcohol, ether, acetone, and chloroform[3][5]
Refractive Index (nD)	1.371[1]

Applications in Research and Industry

The unique properties of **2-methylpentane** make it a valuable compound in a variety of applications, from a solvent in industrial processes to a component in fuel formulations.

Solvent Applications

Due to its non-polar nature and ability to dissolve a wide range of organic compounds, **2-methylpentane** is widely used as a solvent.[5][7] Its applications in this area include:

- Adhesives and Cements: It serves as a solvent in the formulation of various adhesives.[3][8][9]
- Extraction: It is employed as a solvent for extracting vegetable oils.[3][5][8]

- **Cleaning Agents:** Its solvent properties make it effective in degreasers and other cleaning agents.[\[4\]](#)[\[10\]](#)
- **Paints and Coatings:** It is used as a solvent in the manufacturing of paints and coatings.[\[9\]](#)

Fuel and Fuel Additive

2-Methylpentane is a component of gasoline and other fuel blends.[\[4\]](#)[\[7\]](#) Its branched structure gives it a higher octane rating compared to its linear isomer, n-hexane, making it more resistant to engine knocking.[\[7\]](#) This property improves engine efficiency and performance.[\[7\]](#) The research octane number (RON) for **2-methylpentane** is 75, and its motor octane number (MON) is 77.[\[1\]](#)

Organic Synthesis

In a laboratory setting, **2-methylpentane** is used as a raw material and intermediate in organic synthesis.[\[3\]](#)[\[5\]](#)[\[8\]](#) It can participate in various chemical reactions, including functionalization of aliphatic C-H bonds.[\[5\]](#)

Other Applications

Other notable applications of **2-methylpentane** include:

- **Aerosols:** It is used as a component in aerosol products.[\[9\]](#)[\[10\]](#)
- **Pharmaceuticals and Cosmetics:** It finds application in the food, preservative, cosmetic, and pharmaceutical industries.[\[3\]](#)[\[5\]](#)[\[8\]](#)

Safety and Handling

2-Methylpentane is a highly flammable liquid and vapor.[\[5\]](#)[\[11\]](#) It is crucial to handle this chemical with appropriate safety precautions in a well-ventilated area and away from ignition sources. It can cause skin and eye irritation, and inhalation of high concentrations of its vapor may lead to dizziness, headache, and other central nervous system effects.[\[12\]](#) As a volatile organic compound (VOC), its release into the atmosphere can contribute to the formation of ground-level ozone and photochemical smog.[\[7\]](#)

Conclusion

2-Methylpentane, systematically named under IUPAC nomenclature, is a branched-chain alkane with a diverse range of applications driven by its specific physicochemical properties. Its role as a solvent, a component of high-octane fuels, and a reagent in organic synthesis underscores its importance in both industrial and research settings. A thorough understanding of its properties and safe handling procedures is essential for professionals working with this versatile compound.

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